

Perfluoroeicosane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Perfluoroeicosane

Cat. No.: B048876

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Perfluoroeicosane (C₂₀F₄₂), a fully fluorinated long-chain alkane, is a synthetic compound characterized by its exceptional chemical and thermal stability. This stability, derived from the strength of the carbon-fluorine bond, makes it a material of significant interest across various high-performance applications.^{[1][2]} Its unique properties, including hydrophobicity, lipophobicity, and high gas solubility, have led to its use in advanced materials, electronics, and increasingly, in the biomedical field. This technical guide provides an in-depth overview of the known uses of **Perfluoroeicosane**, including its physicochemical properties, toxicological and environmental profile, and its applications in research and development.

Physicochemical Properties

Perfluoroeicosane is a white crystalline solid at room temperature. Its fully fluorinated structure results in a high molecular weight and density. The strong carbon-fluorine bonds contribute to its high melting and boiling points and its inertness.^{[1][2]}

Property	Value	Source
Molecular Formula	C20F42	[3][4]
Molecular Weight	1038.15 g/mol	[3][4]
Appearance	White powder, crystals, or larger pieces	
Melting Point	164-166 °C	[4]
Boiling Point	320 °C	
Density	1.764 g/cm ³	
Refractive Index	1.273	
Vapor Pressure	0.0±0.7 mmHg at 25°C (Predicted)	
LogP (Octanol/Water)	13.54640	
Water Solubility	Insoluble (predicted)	[5]

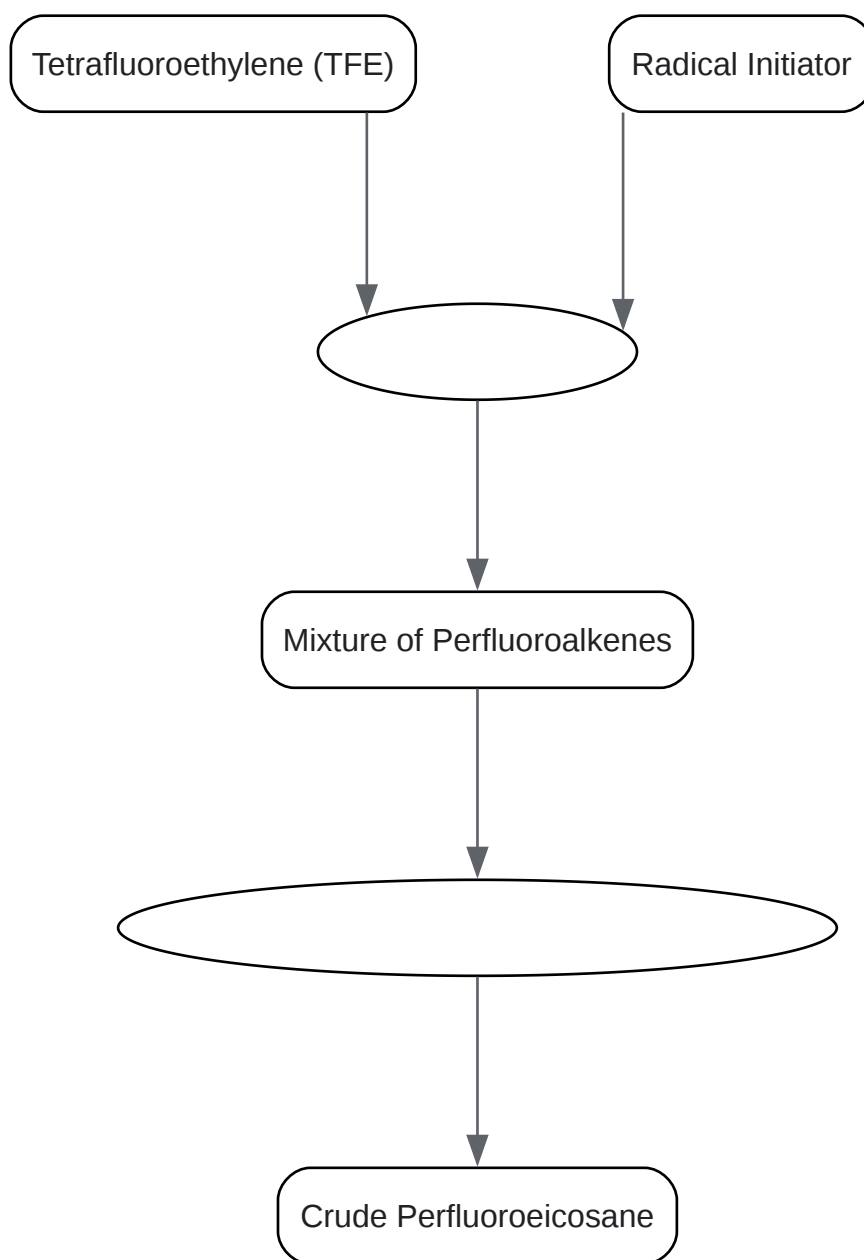
Note: Some physical properties are based on predictions and may vary slightly based on experimental conditions.

Synthesis and Purification

While specific, detailed protocols for the synthesis of **Perfluoroeicosane** are not readily available in public literature, general methods for the preparation of long-chain perfluoroalkanes can be described. These methods often involve the oligomerization of smaller fluorinated monomers or the direct fluorination of a hydrocarbon precursor.

Generalized Synthesis Workflow

A plausible synthetic route for **Perfluoroeicosane** could involve the telomerization of tetrafluoroethylene (TFE) followed by a fluorination step to saturate any remaining double bonds.

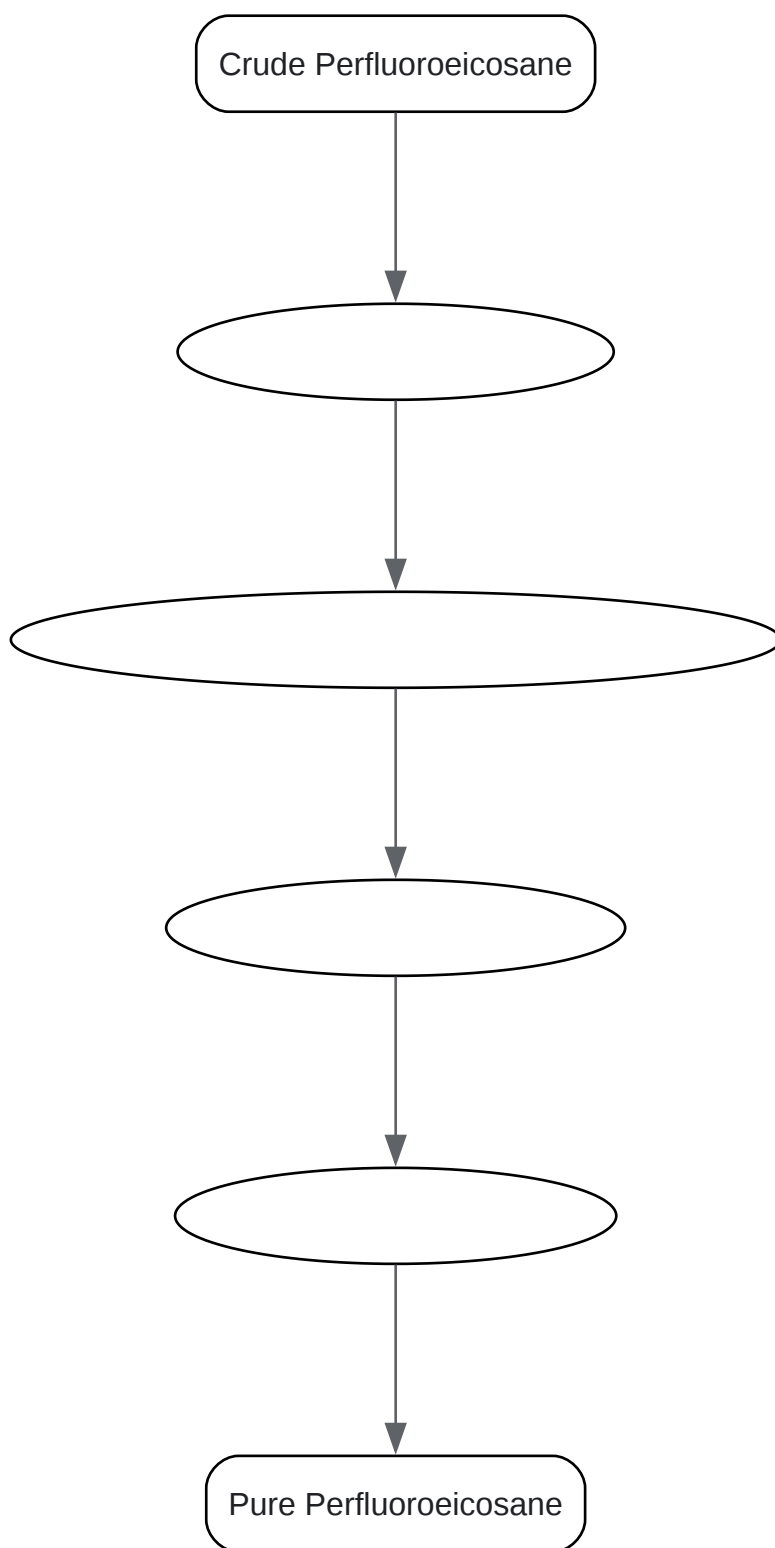


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Caption: Generalized workflow for the synthesis of long-chain perfluoroalkanes.

Purification Protocol

Purification of the crude **Perfluoroeicosane** product is crucial to remove shorter-chain perfluoroalkanes and other impurities. A multi-step purification process would likely be employed.



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Caption: A conceptual workflow for the purification of **Perfluoroeicosane**.

Applications in Research and Drug Development

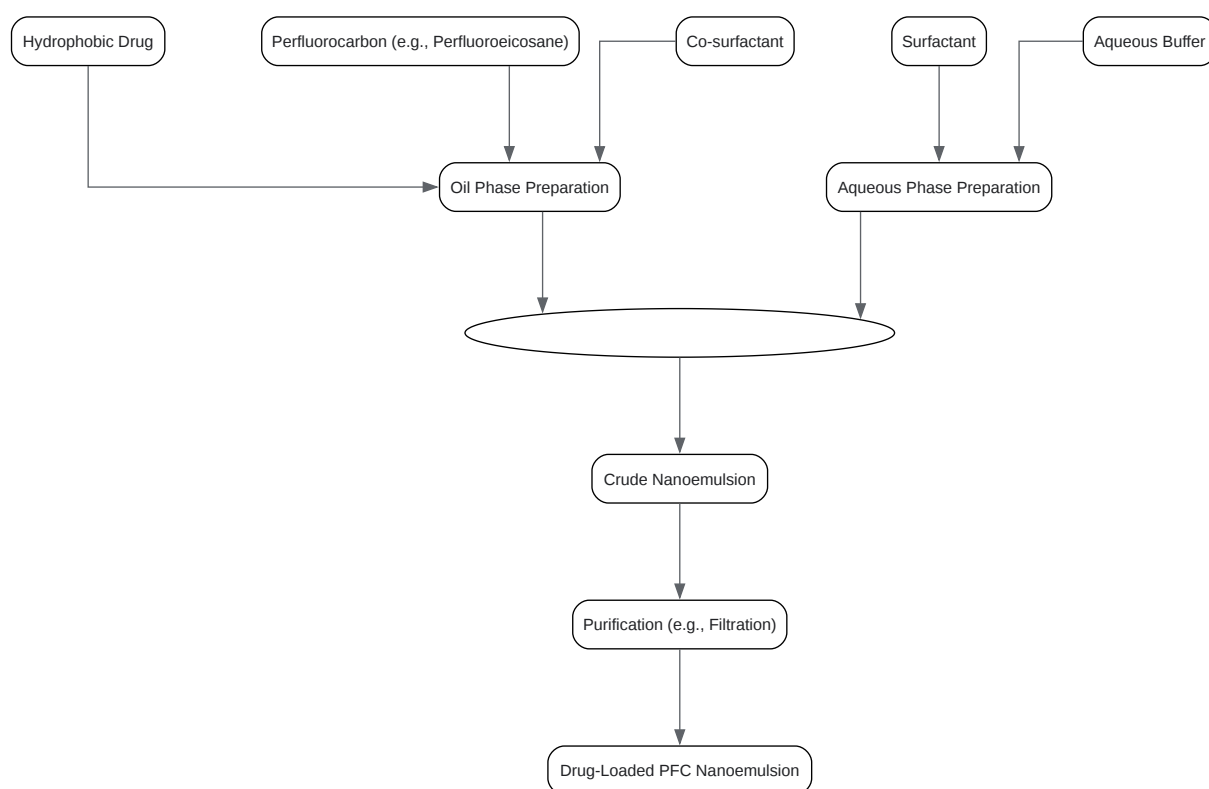
The unique properties of **Perfluoroeicosane** and other perfluorocarbons (PFCs) make them valuable in several areas of research and drug development.

Drug Delivery Systems

Perfluorocarbons, including by extension long-chain PFCs like **Perfluoroeicosane**, are being explored as components of nanoemulsions for drug delivery.^{[6][7]} These nanoemulsions can encapsulate hydrophobic drugs, improving their solubility and bioavailability. The inert and non-toxic nature of PFCs is a significant advantage in these formulations.

Generalized Protocol for Perfluorocarbon Nanoemulsion Preparation for Drug Delivery:

- **Preparation of the Oil Phase:** The hydrophobic drug is dissolved in the perfluorocarbon (e.g., **Perfluoroeicosane**) and a suitable co-surfactant.
- **Preparation of the Aqueous Phase:** A surfactant (e.g., a phospholipid) is dispersed in an aqueous buffer.
- **Emulsification:** The oil phase is added to the aqueous phase and subjected to high-energy emulsification methods such as high-pressure homogenization or ultrasonication.^[8]
- **Purification:** The resulting nanoemulsion may be purified by methods such as filtration to remove any larger particles.
- **Characterization:** The nanoemulsion is characterized for particle size, zeta potential, drug loading, and stability.



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Caption: Experimental workflow for preparing drug-loaded PFC nanoemulsions.

Medical Imaging

Perfluorocarbons are also utilized as contrast agents in medical imaging, particularly in Magnetic Resonance Imaging (MRI) and ultrasound.^{[9][10][11][12]} Their high fluorine content provides a strong signal in ^{19}F MRI, allowing for clear visualization without background noise from the body's tissues.^[11] While **Perfluoroeicosane** itself is a solid, it can be incorporated into emulsions for use as an injectable contrast agent.

Generalized Protocol for PFC Emulsion as an MRI Contrast Agent:

- **Emulsion Preparation:** A nanoemulsion of a liquid perfluorocarbon (or a melted long-chain perfluorocarbon) is prepared using methods similar to those for drug delivery, typically with a biocompatible surfactant.
- **Sterilization:** The emulsion is sterilized, for example, by filtration through a 0.22 μm filter.
- **Administration:** The sterile emulsion is administered intravenously to the subject.
- **Imaging:** ^{19}F MRI is performed to visualize the distribution of the perfluorocarbon emulsion in the body. The signal from the fluorine atoms provides a map of the agent's location.

Other Technical Applications

Electronics Cooling

The high thermal stability and dielectric properties of perfluorocarbons make them excellent heat transfer fluids for cooling electronics, especially in high-power applications.^{[13][14]} They can be used in direct immersion cooling, where electronic components are submerged in the fluid, or in indirect cooling systems.

High-Performance Lubricants and Coatings

The chemical inertness and low surface energy of perfluorinated compounds lead to their use in producing high-performance lubricants and non-stick coatings that can withstand harsh chemical environments and high temperatures.^[1]

Toxicological and Environmental Profile

The toxicological and environmental fate of **Perfluoroeicosane** is not as well-studied as other shorter-chain per- and polyfluoroalkyl substances (PFAS). However, as a long-chain PFAS, it is expected to be highly persistent in the environment.^[15]

Parameter	Value/Information	Source
Oral LD50 (Rat)	No data available for Perfluoroeicosane. For PFOA, the LD50/30 day is 189 mg/kg.	^{[16][17]}
Dermal LD50 (Rabbit)	No data available for Perfluoroeicosane.	^[16]
Inhalation LC50 (Rat)	No data available for Perfluoroeicosane.	^[16]
Aquatic Toxicity (Daphnia magna)	No data available for Perfluoroeicosane. For PFOS, the 48-hour EC50 is reported to be in the range of 12.6% of a complex mixture.	^{[18][19][20]}
Aquatic Toxicity (Fish)	No data available for Perfluoroeicosane. For PFOS, the 48-h LC50 in zebrafish embryos is 31.27–107 mg/L.	^{[21][22]}
Bioaccumulation Potential	Expected to be high due to its long-chain and lipophilic nature.	
Environmental Persistence	Expected to be very high due to the strength of the C-F bond.	^{[15][23][24][25]}

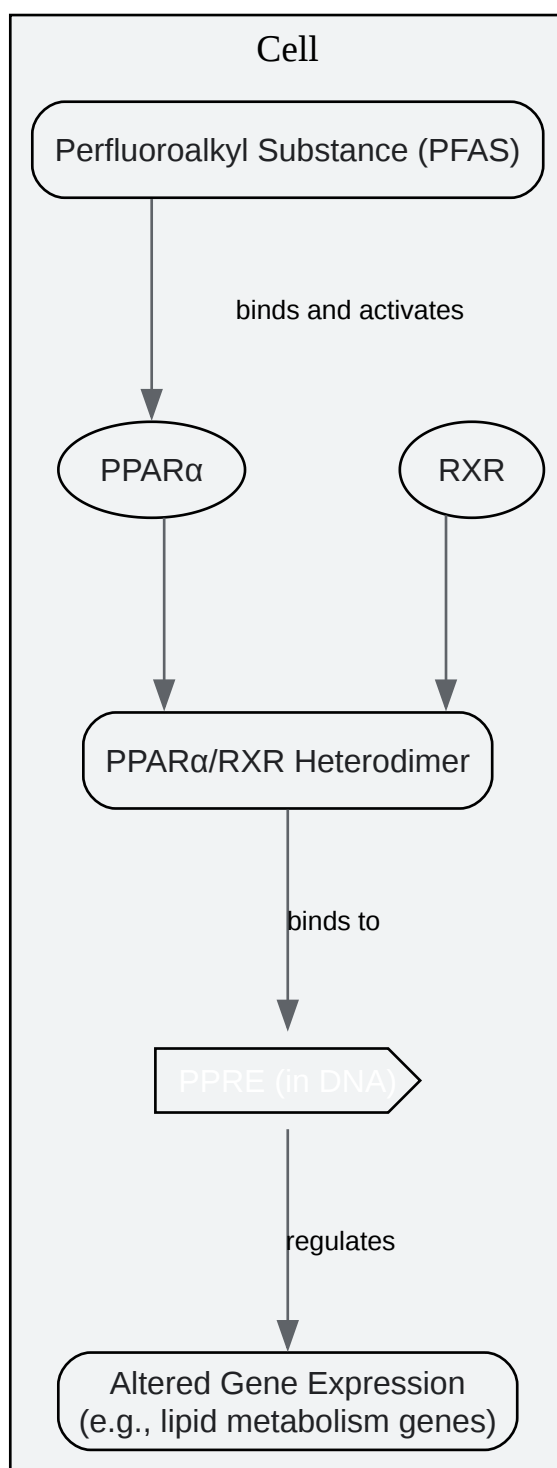
Note: The toxicological data presented is for other PFAS compounds and should be used with caution as a potential indicator for **Perfluoroeicosane**. More research is needed to determine the specific toxicological profile of **Perfluoroeicosane**.

Interaction with Signaling Pathways

Research on other PFAS, such as PFOA and PFOS, has shown that these compounds can interact with nuclear receptors, which are key regulators of gene expression. The primary target identified is the Peroxisome Proliferator-Activated Receptor Alpha (PPAR α).[\[26\]](#)[\[27\]](#)[\[28\]](#)

Activation of PPAR α can lead to changes in the expression of genes involved in lipid metabolism and other cellular processes.[\[29\]](#)[\[30\]](#) It is plausible that long-chain PFAS like

Perfluoroeicosane may also interact with these pathways.



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Caption: Generalized signaling pathway of PFAS interaction with PPARα.

Studies have also suggested that some PFAS can affect the expression of genes related to thyroid hormone regulation.[31][32][33] However, direct evidence for the interaction of **Perfluoroeicosane** with these specific signaling pathways is currently lacking.

Conclusion

Perfluoroeicosane is a highly stable and inert compound with a range of existing and potential applications in advanced materials, electronics, and biomedicine. Its utility in drug delivery and medical imaging is an area of active research. However, a significant lack of specific toxicological and environmental data for **Perfluoroeicosane** necessitates a cautious approach to its use and further research to fully characterize its safety profile. As with all PFAS, its high persistence is a key consideration for any application. This guide provides a summary of the current knowledge, highlighting both the potential of this compound and the critical need for more detailed scientific investigation.

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